

# Technical Support Center: N-(2,6-Dichlorophenyl)anthranilic acid

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## Compound of Interest

Compound Name: *N-(2,6-Dichlorophenyl)anthranilic acid*

Cat. No.: *B028810*

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This guide provides comprehensive technical support for researchers, scientists, and drug development professionals working with **N-(2,6-Dichlorophenyl)anthranilic acid** (CAS: 13625-57-5). It includes frequently asked questions and troubleshooting guides for common experimental issues.

## Chemical and Physical Properties

The following table summarizes the key quantitative data for **N-(2,6-Dichlorophenyl)anthranilic acid** and its parent compound, anthranilic acid, for reference.

Property	N-(2,6-Dichlorophenyl)anthranilic acid	Anthranilic acid (Reference)
CAS Number	13625-57-5[1][2][3]	118-92-3[4][5]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> Cl <sub>2</sub> NO <sub>2</sub> [1][6]	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub> [5][7]
Molecular Weight	282.12 g/mol [6]	137.14 g/mol [5][7]
Appearance	White to Off-White Solid[1][2]	White to yellow crystalline powder[4][5]
Melting Point	Not specified	144 - 148 °C / 291.2 - 298.4 °F[5][7][8]
Decomposition Temp.	Not specified	200 °C[7][8]
Flash Point	Not specified	150 °C / 302 °F[7][9]
Autoignition Temp.	Not specified	>530 °C / >986 °F[7][9]
Density	Not specified	1.412 g/cm <sup>3</sup> [4][5]
Solubility	Information not available	Soluble in water[7]

## Frequently Asked Questions (FAQs)

A collection of answers to common questions regarding the handling, storage, and properties of **N-(2,6-Dichlorophenyl)anthranilic acid**.

Q1: What is **N-(2,6-Dichlorophenyl)anthranilic acid**?

A1: **N-(2,6-Dichlorophenyl)anthranilic acid**, also known as 2-[(2,6-dichlorophenyl)amino]benzoic acid, is an organic compound with the molecular formula C<sub>13</sub>H<sub>9</sub>Cl<sub>2</sub>NO<sub>2</sub>. [1][6] It is characterized by an anthranilic acid structure linked to a dichlorophenyl group. [6] This compound is of interest in pharmaceutical research for its potential anti-inflammatory and analgesic properties, similar to non-steroidal anti-inflammatory drugs (NSAIDs). [6] It is also identified as a metabolite of Diclofenac. [1][3]

Q2: What are the recommended storage conditions for this compound?

A2: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[9]  
[10] It is stable under normal, standard ambient conditions (room temperature).[7] Avoid excess heat and the formation of dust.[7]

Q3: What personal protective equipment (PPE) should I use when handling this compound?

A3: When handling **N-(2,6-Dichlorophenyl)anthranilic acid**, standard laboratory PPE is required. This includes:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[9]  
[10]
- Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[10]  
Gloves should be inspected before use, and a proper removal technique should be employed.
- Respiratory Protection: If there is a risk of dust generation, use a NIOSH/MSHA-approved respirator.[9]
- General Hygiene: Wash hands thoroughly after handling.[9] Work in a well-ventilated area or under a fume hood.[9][10]

Q4: What materials are incompatible with **N-(2,6-Dichlorophenyl)anthranilic acid**?

A4: Avoid contact with strong oxidizing agents and strong bases.[7]

Q5: How should I handle an accidental spill?

A5: For a dry spill, clean it up immediately.[9] Sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[2][9] Ensure the area is well-ventilated.[9] After the material has been collected, clean the affected area thoroughly. Do not let the product enter drains.[2]

Q6: What are the potential hazardous decomposition products?

A6: Upon thermal decomposition, this compound may produce hazardous products including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).[7][9]

## Troubleshooting Guide

This section addresses specific issues that may be encountered during experiments involving **N-(2,6-Dichlorophenyl)anthranilic acid**.

Q: The solid compound I received appears off-white or yellowish. Is it degraded?

A: Commercial samples of related anthranilic acids can appear yellow, which is not necessarily an indication of degradation.<sup>[5]</sup> However, if you suspect degradation or contamination, it is best to verify the compound's purity through analytical methods like melting point analysis, HPLC, or NMR before proceeding with sensitive experiments.

Q: I am having difficulty dissolving the compound. What solvents are recommended?

A: The dichlorophenyl group contributes to the compound's hydrophobic characteristics.<sup>[1][2]</sup> While specific solubility data for **N-(2,6-Dichlorophenyl)anthranilic acid** is not readily available, for related anthranilic acid derivatives, organic solvents are often used. Consider starting with common organic solvents such as DMSO, DMF, or ethanol. For biological assays, preparing a concentrated stock solution in an organic solvent and then diluting it into your aqueous buffer is a standard procedure. Always perform a small-scale solubility test first.

Q: My reaction yield is lower than expected. What could be the cause?

A: Several factors could lead to low reaction yields:

- **Compound Stability:** The compound is generally stable but can be sensitive to excess heat.<sup>[7]</sup> Ensure your reaction temperature does not exceed the decomposition threshold.
- **Incompatible Reagents:** As it is incompatible with strong bases and strong oxidizing agents, ensure your reaction conditions do not involve these unless they are part of the intended reaction mechanism under controlled conditions.<sup>[7]</sup>
- **Purity of Starting Material:** Impurities in your **N-(2,6-Dichlorophenyl)anthranilic acid** could interfere with the reaction. Consider purifying the material if its quality is uncertain.<sup>[11]</sup>

Q: I am observing unexpected side products in my synthesis. Why might this be happening?

A: The **N-(2,6-Dichlorophenyl)anthranilic acid** molecule has multiple reactive sites, including the carboxylic acid and the secondary amine.<sup>[6]</sup> Depending on your reaction conditions, side reactions at these functional groups could occur. For instance, the amine can react with acyl chlorides, and the carboxylic acid can form esters with alcohols.<sup>[6]</sup> Careful control of pH, temperature, and the choice of protecting groups may be necessary to achieve the desired product selectively.

## Experimental Protocols

Below are generalized methodologies for experiments involving **N-(2,6-Dichlorophenyl)anthranilic acid**.

### Protocol 1: General Synthesis via Ullmann Condensation

This protocol describes a common method for synthesizing N-aryl anthranilic acids.

- **Reagents:** Combine o-chlorobenzoic acid (1 equivalent), 2,6-dichloroaniline (1.5-2 equivalents), and anhydrous potassium carbonate (1.2 equivalents) in a round-bottomed flask.<sup>[11]</sup>
- **Catalyst:** Add a catalytic amount of copper oxide or a similar copper catalyst (approx. 0.05 equivalents).<sup>[11]</sup>
- **Reaction:** Heat the mixture, typically in an oil bath, to reflux for 2-4 hours.<sup>[11]</sup>
- **Work-up:** After cooling, remove the excess aniline, often by steam distillation.<sup>[11]</sup>
- **Purification:** Acidify the aqueous residue with a strong acid like HCl to precipitate the crude **N-(2,6-Dichlorophenyl)anthranilic acid**.<sup>[11]</sup>
- **Isolation:** Collect the solid product by filtration, wash it with cold water, and dry it.
- **Recrystallization (Optional):** For higher purity, recrystallize the product from a suitable solvent system, such as ethanol/water or acetic acid.<sup>[11]</sup>

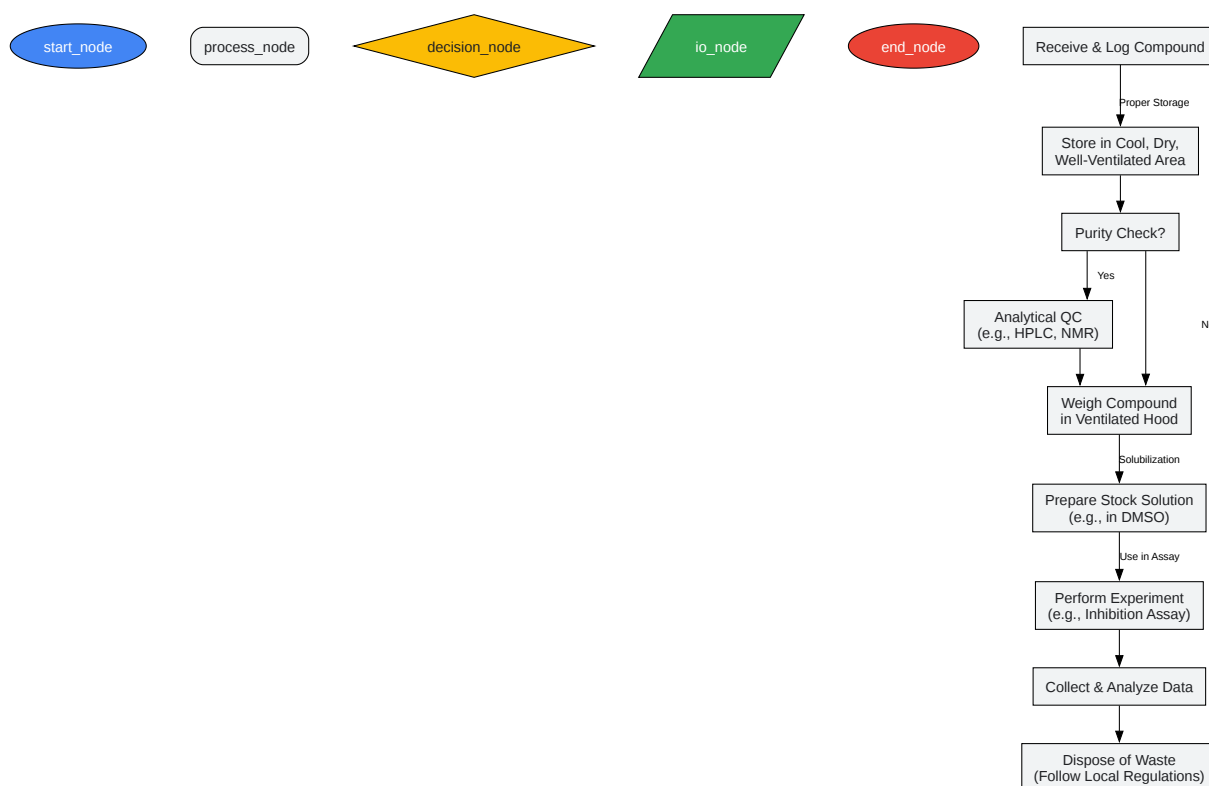
## Protocol 2: In Vitro Cyclooxygenase (COX) Inhibition Assay (Conceptual)

This protocol outlines a conceptual workflow to test the compound's inhibitory effect on COX enzymes, a known target for this class of molecules.[\[6\]](#)

- **Compound Preparation:** Prepare a stock solution of **N-(2,6-Dichlorophenyl)anthranilic acid** (e.g., 10 mM) in DMSO. Create a series of dilutions in the assay buffer to achieve the desired final concentrations for testing.
- **Enzyme Reaction:** In a microplate, combine the assay buffer, a heme cofactor, and the COX-1 or COX-2 enzyme.
- **Incubation:** Add the diluted compound or vehicle control (DMSO) to the appropriate wells. Incubate for a short period (e.g., 10-15 minutes) at room temperature to allow the inhibitor to bind to the enzyme.
- **Initiate Reaction:** Add the substrate, arachidonic acid, to all wells to start the enzymatic reaction.
- **Detection:** After a set incubation time (e.g., 10 minutes), measure the amount of prostaglandin produced using a suitable detection method, such as an ELISA-based kit that quantifies PGE<sub>2</sub>.
- **Data Analysis:** Calculate the percentage of inhibition for each compound concentration relative to the vehicle control. Determine the IC<sub>50</sub> value by plotting the percent inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

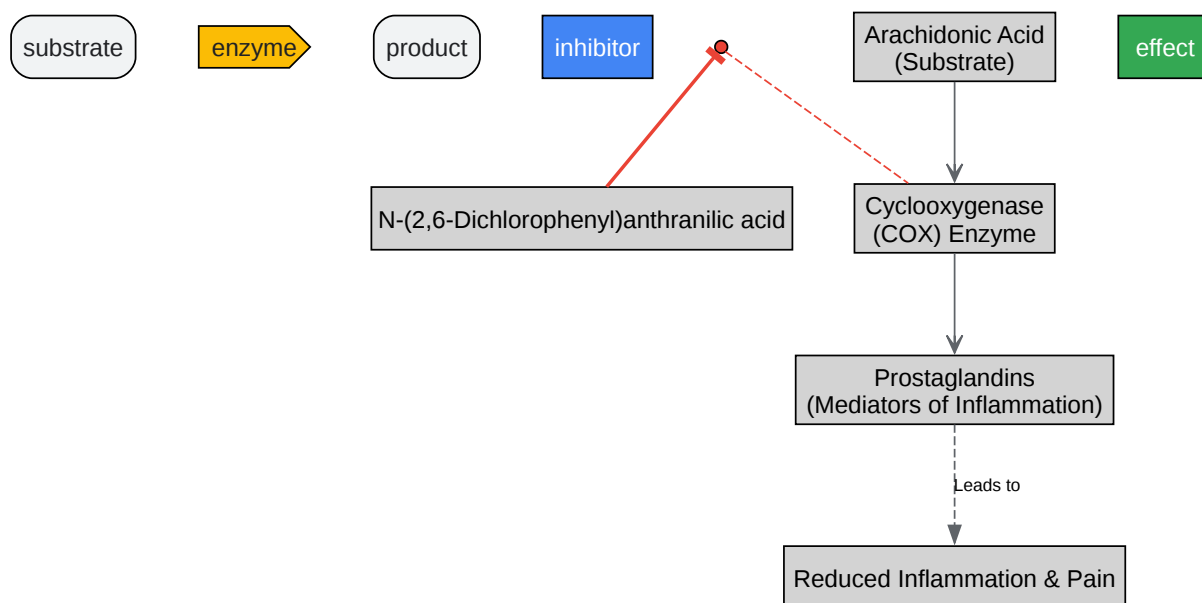
## Visualizations

The following diagrams illustrate key workflows and conceptual pathways related to the use of **N-(2,6-Dichlorophenyl)anthranilic acid**.



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Caption: General experimental workflow for handling **N-(2,6-Dichlorophenyl)anthranilic acid**.



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Caption: Conceptual pathway of COX inhibition by **N-(2,6-Dichlorophenyl)anthranilic acid**.

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## References

- 1. CAS 13625-57-5: 2-[(2,6-dichlorophenyl)amino]benzoic acid [cymitquimica.com]
- 2. CAS 13625-57-5: ácido 2-[(2,6-diclorofenil)amino]benzoico [cymitquimica.com]
- 3. 2-((2,6-Dichlorophenyl)amino)benzoic acid | CAS 13625-57-5 | Chemical-Suppliers [chemical-suppliers.eu]



- 4. [spectrumchemical.com](https://spectrumchemical.com) [[spectrumchemical.com](https://spectrumchemical.com)]
- 5. Anthranilic acid - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 6. Buy N-(2,6-Dichlorophenyl)anthranilic acid | 13625-57-5 [[smolecule.com](https://smolecule.com)]
- 7. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 8. [fishersci.co.uk](https://fishersci.co.uk) [[fishersci.co.uk](https://fishersci.co.uk)]
- 9. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 10. [brecklandscientific.co.uk](https://brecklandscientific.co.uk) [[brecklandscientific.co.uk](https://brecklandscientific.co.uk)]
- 11. Organic Syntheses Procedure [[orgsyn.org](https://orgsyn.org)]
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